

Improving M8891 stability in solution

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Compound of Interest

Compound Name: M8891

Cat. No.: B608796

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Technical Support Center: M8891

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and handling of **M8891**, a potent and reversible inhibitor of Methionine Aminopeptidase 2 (MetAP2).

Frequently Asked Questions (FAQs)

Q1: What is **M8891** and what is its mechanism of action?

A1: **M8891** is an orally active, reversible, and brain-penetrant small molecule inhibitor of Methionine Aminopeptidase-2 (MetAP2).[1][2] MetAP2 is a crucial enzyme responsible for cleaving the N-terminal methionine from newly synthesized proteins.[3][4] By inhibiting MetAP2, **M8891** disrupts this process, which can impair protein synthesis and lead to a reduction in endothelial cell proliferation.[5] This anti-angiogenic effect is the primary mechanism behind its potential anti-tumor activity.[1][3] **M8891** is selective for MetAP2 and does not significantly inhibit MetAP1.[1]

Q2: What are the recommended storage conditions for **M8891** solid compound and stock solutions?

A2: Proper storage is critical to maintain the integrity of **M8891**. For the solid compound, short-term storage at 0 - 4°C (days to weeks) and long-term storage at -20°C (months to years) in a dry, dark environment is recommended.[6] Stock solutions, typically prepared in DMSO, should be stored at -80°C for up to 6 months or at -20°C for up to 1 month, protected from light.[1] To

avoid degradation from repeated freeze-thaw cycles, it is best practice to aliquot stock solutions into single-use volumes.[\[1\]](#)

Q3: What solvents are suitable for dissolving **M8891**?

A3: **M8891** is soluble in DMSO.[\[6\]](#) For in vivo studies, complex formulations are often required to achieve the desired concentration and bioavailability. These formulations typically start with a concentrated stock in DMSO, which is then serially diluted with other excipients.

Troubleshooting Guide

Issue 1: I am observing variability or lower than expected efficacy in my in vitro cell-based assays.

This could be due to several factors related to the stability of **M8891** in your experimental setup.

Potential Cause	Troubleshooting Steps
Degradation in Aqueous Media	Small molecule inhibitors can be susceptible to hydrolysis in aqueous solutions like cell culture media. Prepare fresh dilutions of M8891 from a frozen DMSO stock for each experiment. Avoid storing M8891 in aqueous buffers for extended periods.
Precipitation in Media	The final concentration of DMSO in your cell culture media should be kept low (typically <0.5% v/v) to prevent precipitation of M8891 and to minimize solvent-induced cellular stress. If precipitation is observed, consider optimizing your dilution scheme to lower the final DMSO concentration.
Adsorption to Plastics	Some compounds can adsorb to the surface of plasticware, reducing the effective concentration in your experiment. Consider using low-adhesion microplates and pipette tips.
Incorrect Stock Concentration	Verify the concentration of your stock solution. If possible, confirm the purity and concentration of a new batch of M8891 using a suitable analytical method like HPLC or LC-MS.

Issue 2: My **M8891** stock solution appears cloudy or has visible precipitate upon thawing.

This is a common issue related to the solubility and handling of the compound.

Potential Cause	Troubleshooting Steps
Low Solubility at Colder Temperatures	Gently warm the vial to room temperature and vortex or sonicate to fully redissolve the compound before making dilutions. Ensure the solution is clear before use.
Water Absorption by DMSO	DMSO is hygroscopic and can absorb water from the atmosphere, which can reduce the solubility of the compound. Use anhydrous, high-purity DMSO for preparing stock solutions and minimize the time the vial is open to the air.
Freeze-Thaw Cycles	Repeated freezing and thawing can lead to precipitation. As recommended, aliquot your stock solution into single-use vials to minimize this issue. [1]

Quantitative Data Summary

The following tables summarize key quantitative parameters for **M8891**.

Table 1: Inhibitory Activity of **M8891**

Parameter	Value	Reference
MetAP-2 IC ₅₀	54 nM	[1]
MetAP-2 K _i	4.33 nM	[1]
HUVEC Proliferation IC ₅₀	20 nM	[1]

Table 2: Recommended Storage Conditions for **M8891** Stock Solutions

Storage Temperature	Duration	Notes	Reference
-80°C	6 months	Protect from light	[1]
-20°C	1 month	Protect from light	[1]

Experimental Protocols & Methodologies

Protocol 1: Preparation of **M8891** Stock Solution

- Materials: **M8891** solid compound, anhydrous dimethyl sulfoxide (DMSO).
- Procedure:
 - Allow the vial of **M8891** solid to equilibrate to room temperature before opening.
 - Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
 - Vortex or sonicate the vial until the solid is completely dissolved.
 - Aliquot the stock solution into single-use, light-protected vials.
 - Store the aliquots at -20°C or -80°C as recommended.[\[1\]](#)

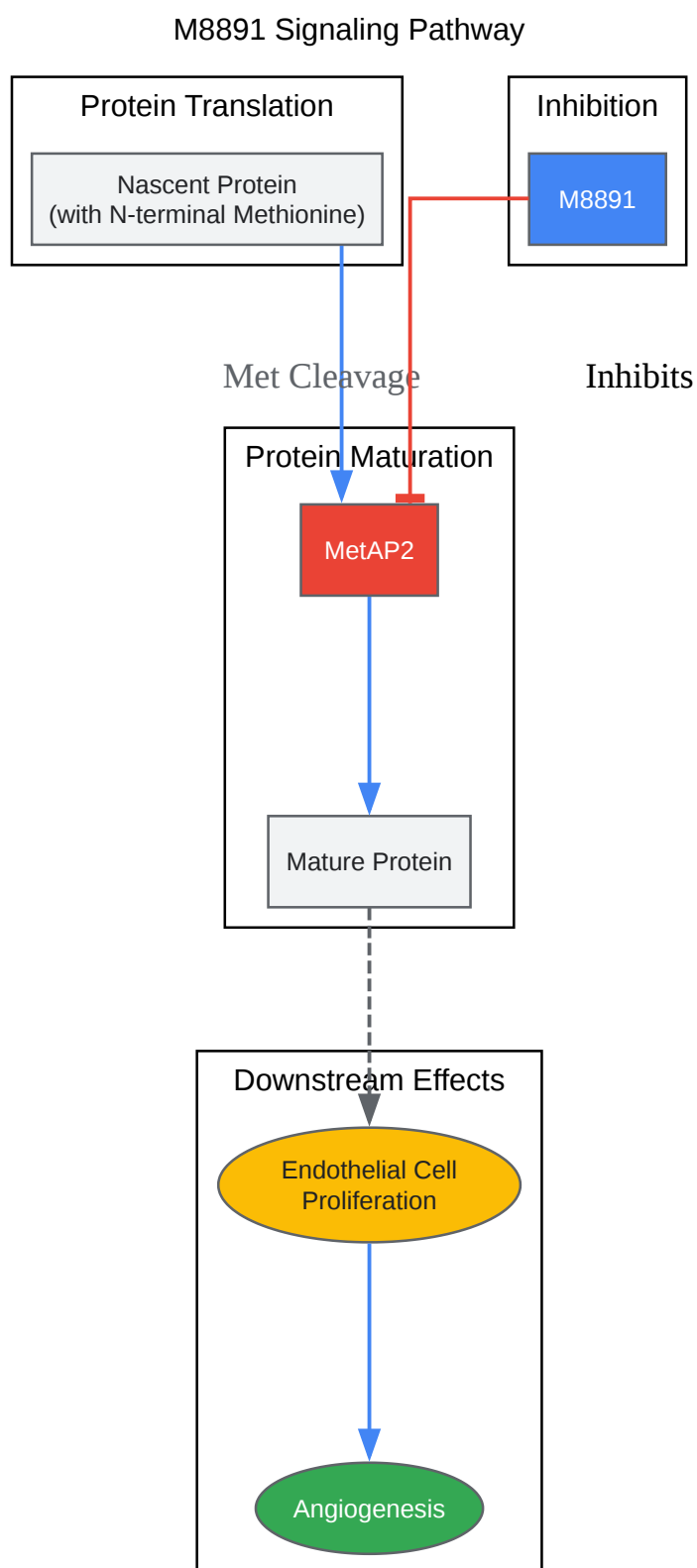
Protocol 2: General In Vivo Formulation

For oral administration in animal models, a multi-component vehicle is often used to improve solubility and bioavailability. The following is an example formulation strategy; however, specific concentrations may need to be optimized for your experimental model.

- Prepare a concentrated stock of **M8891** in DMSO (e.g., 20.8 mg/mL).
- Sequentially add the following excipients, ensuring the solution is mixed thoroughly after each addition:
 - 40% PEG300

- 5% Tween-80
- 45% Saline
- This protocol can yield a clear solution of at least 2.08 mg/mL.[\[1\]](#)

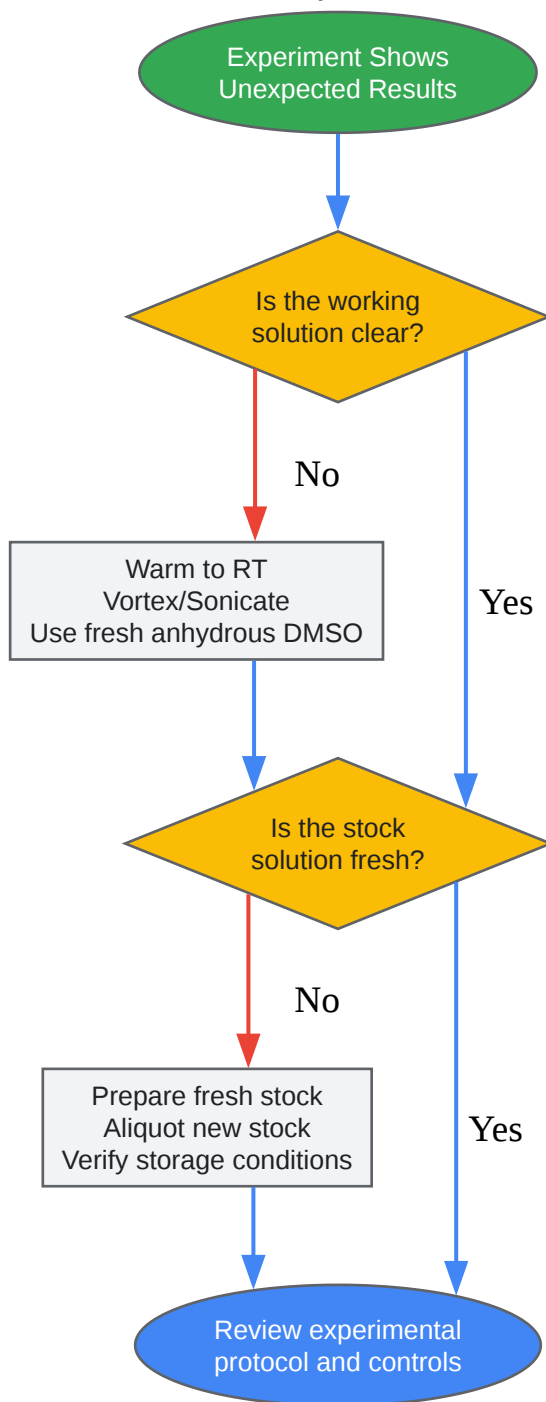
Visualizations



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Caption: **M8891** inhibits MetAP2, blocking protein maturation and downstream angiogenesis.

M8891 Solution Stability Troubleshooting



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Caption: A workflow for troubleshooting potential issues with **M8891** solution stability.

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